

# understanding the hazards of 4-chloro-1-butene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-CHLORO-1-BUTENE

Cat. No.: B1662094

[Get Quote](#)

An In-Depth Technical Guide to the Hazards of **4-Chloro-1-Butene** For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. **4-Chloro-1-butene** is a hazardous chemical and should only be handled by trained personnel with appropriate personal protective equipment in a controlled laboratory setting.

## Executive Summary

**4-Chloro-1-butene** (CAS 927-73-1) is a highly flammable and moderately toxic haloalkene used as a reagent and intermediate in chemical synthesis.<sup>[1][2]</sup> This guide provides a comprehensive overview of its known and potential hazards, drawing from available toxicological data and information on related haloalkenes. Key hazards include its flammability, acute oral toxicity, and its classification as a skin and eye irritant.<sup>[1][2][3]</sup> While specific data on its carcinogenicity, mutagenicity, and reproductive toxicity are limited, the broader class of haloalkenes is known to exhibit genotoxic and carcinogenic properties, primarily through a bioactivation pathway involving glutathione conjugation. This guide summarizes available quantitative data, details relevant experimental protocols, and provides visualizations of key processes to aid in risk assessment and safe handling.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-chloro-1-butene** is presented in Table 1. This information is crucial for understanding its behavior under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **4-Chloro-1-Butene**

Property	Value	Reference(s)
Chemical Formula	C <sub>4</sub> H <sub>7</sub> Cl	[1]
Molecular Weight	90.55 g/mol	[1]
Appearance	Clear, colorless to light yellow liquid	[1][2]
Boiling Point	73-75 °C	[1]
Melting Point	-96 °C (estimate)	[1]
Density	0.896-0.921 g/mL at 25 °C	[1]
Flash Point	-12 °C	[4]
Vapor Pressure	66.4 mmHg	[5]
Solubility	Insoluble in water; soluble in organic solvents	[2]

## Toxicological Hazards

**4-Chloro-1-butene** is classified as harmful if swallowed and is known to cause skin and eye irritation.[1][3] The following sections detail the available toxicological data.

### Acute Toxicity

The primary route of acute toxicity for which quantitative data is available is oral ingestion. The compound is classified as moderately toxic by this route.[2]

Table 2: Acute Oral Toxicity of **4-Chloro-1-Butene**

Species	Route	LD <sub>50</sub>	Reference(s)
Rat	Oral	695 mg/kg	[2][3][6]
Mouse	Oral	515 mg/kg	[2]

No quantitative data for dermal or inhalation LD<sub>50</sub>/LC<sub>50</sub> was found in the searched literature.

## Skin and Eye Irritation

**4-Chloro-1-butene** is classified as a skin and eye irritant.[3] While specific quantitative scores from Draize tests were not available in the literature searched, the expected outcome of such tests would be signs of erythema and edema on the skin and conjunctival irritation, corneal opacity, or iritis in the eye. Long-term or repeated exposure may lead to more severe damage.

## Chronic Toxicity

Limited information is available on the chronic toxicity of **4-chloro-1-butene**. One source mentions that it "causes weight loss in 44-week constant feeding studies of rabbits and rats," suggesting that long-term exposure may lead to systemic effects.[5]

## Genotoxicity, Carcinogenicity, and Reproductive Toxicity

- **Genotoxicity:** There is no specific data from Ames tests or chromosomal aberration assays for **4-chloro-1-butene** in the available literature. However, many haloalkenes are known to be mutagenic.[7][8] The proposed mechanism of genotoxicity is through bioactivation to reactive electrophiles that can damage DNA (see Section 4.0).
- **Carcinogenicity:** No carcinogenicity studies specifically on **4-chloro-1-butene** were identified. Given the genotoxic potential of related compounds, a carcinogenic risk cannot be excluded.
- **Reproductive and Developmental Toxicity:** No specific reproductive or developmental toxicity studies for **4-chloro-1-butene** were found.

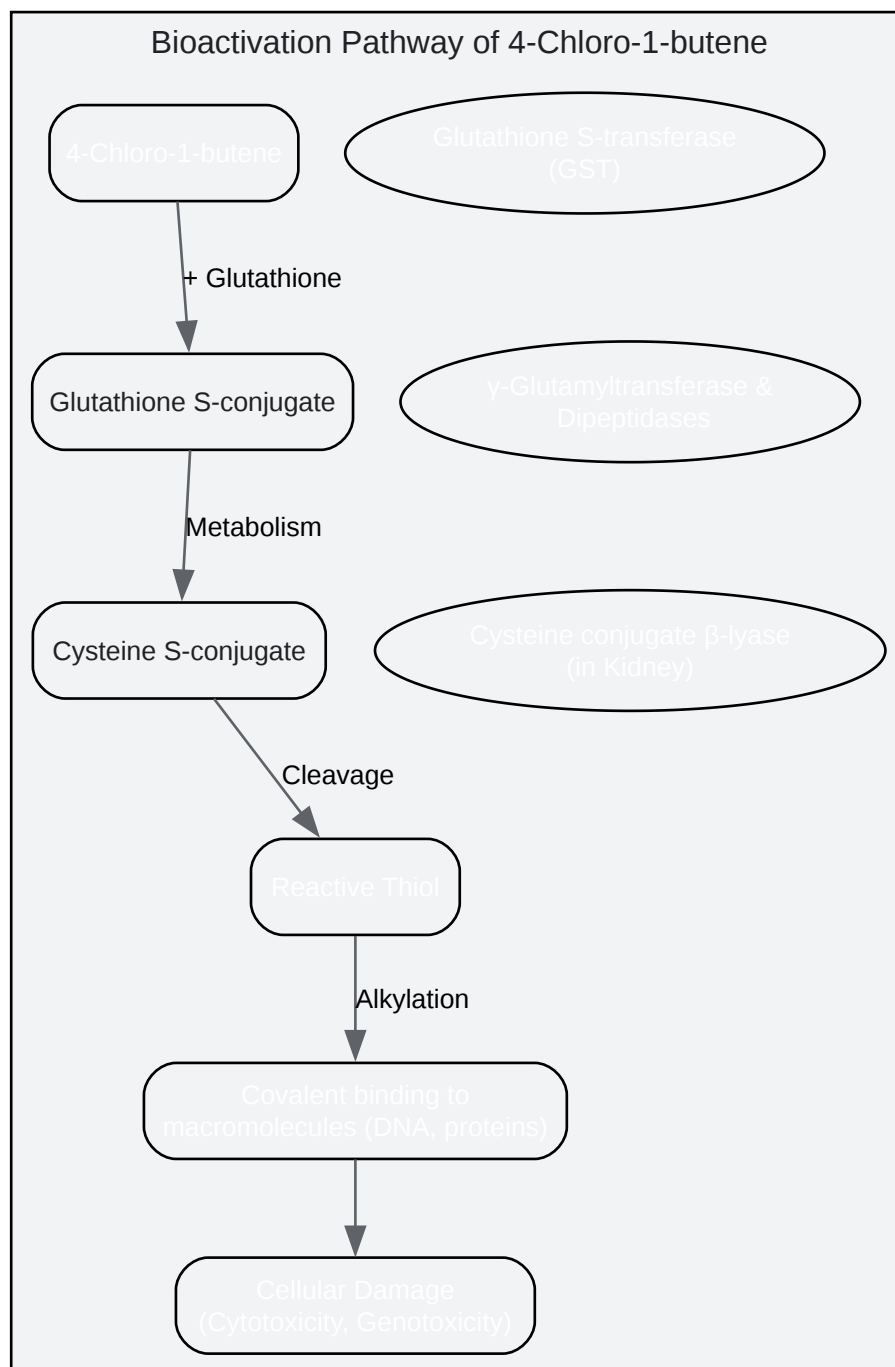
## Mechanism of Toxicity: Bioactivation of Haloalkenes

The toxicity of many haloalkenes, and likely **4-chloro-1-butene**, is attributed to their metabolic activation into reactive intermediates.[5][8] A key pathway involves conjugation with glutathione (GSH), followed by enzymatic processing in the kidneys.[5][8]

This bioactivation pathway is a critical consideration for understanding the potential nephrotoxicity and genotoxicity of **4-chloro-1-butene**. The process begins with the formation of a glutathione S-conjugate, which is then metabolized to a cysteine S-conjugate.[5] In the

proximal tubules of the kidney, the enzyme cysteine conjugate  $\beta$ -lyase cleaves the cysteine S-conjugate to produce a reactive thiol.[9][10] This reactive thiol is a potent electrophile that can covalently bind to cellular macromolecules, including proteins and DNA, leading to cytotoxicity and genotoxicity.[8]

Below is a diagram illustrating this proposed bioactivation pathway.



[Click to download full resolution via product page](#)

Proposed bioactivation pathway of **4-chloro-1-butene**.

## Flammability and Reactivity

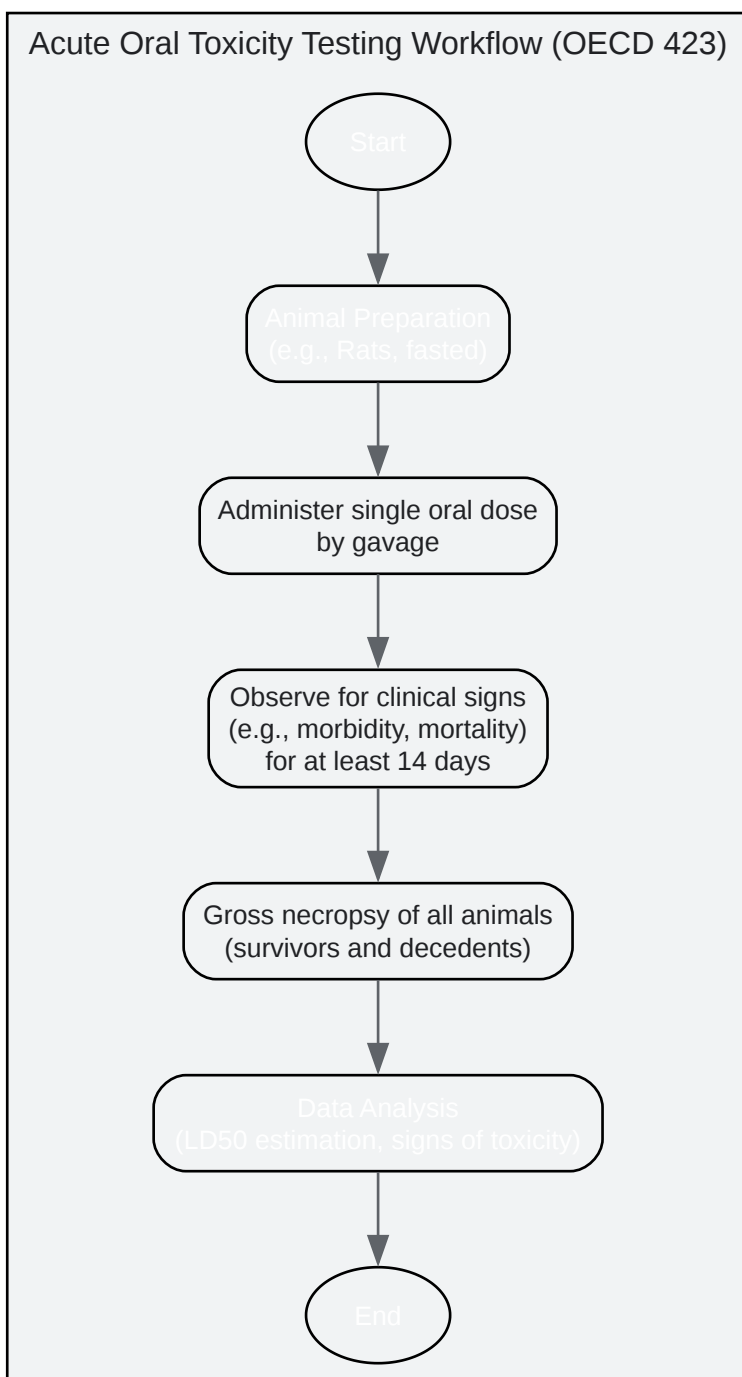
**4-Chloro-1-butene** is a highly flammable liquid and vapor with a low flash point of -12 °C.[4] It should be kept away from heat, sparks, open flames, and other ignition sources. Vapors may form explosive mixtures with air. It is incompatible with strong oxidizing agents.

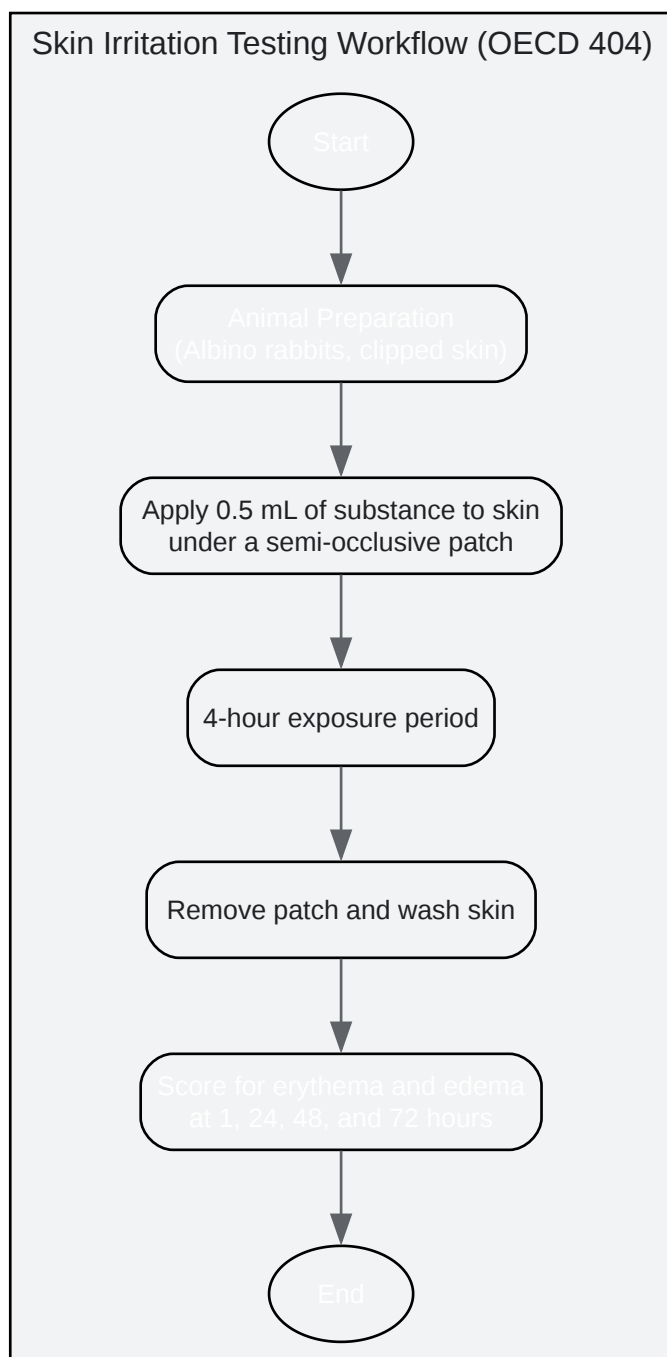
## Experimental Protocols

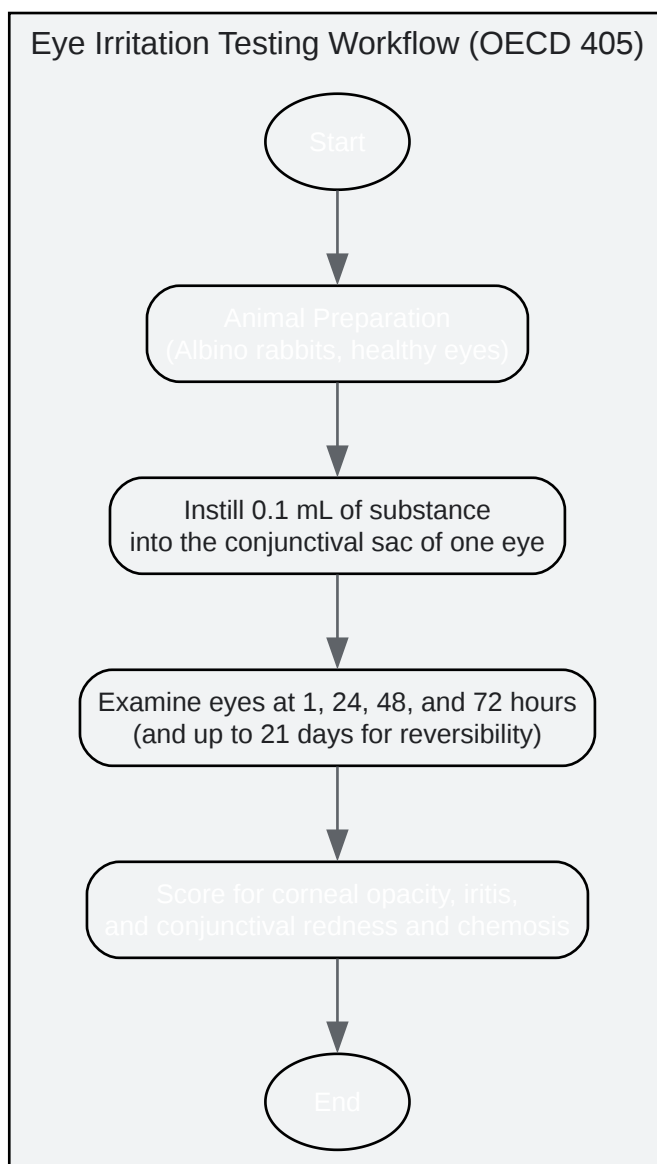
Detailed methodologies for key toxicological assessments are outlined below. These are based on OECD guidelines and standard laboratory practices.

### Acute Oral Toxicity (Based on OECD Guideline 423)

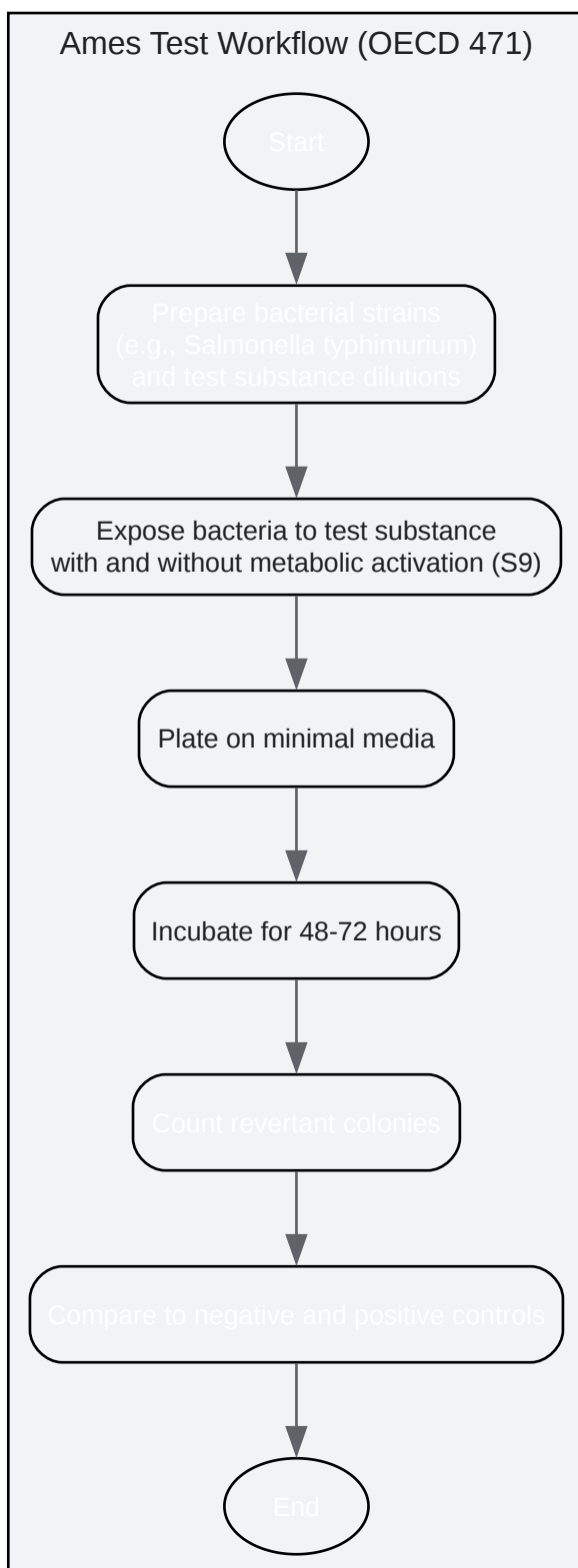
This protocol is designed to estimate the LD<sub>50</sub> and identify signs of toxicity.

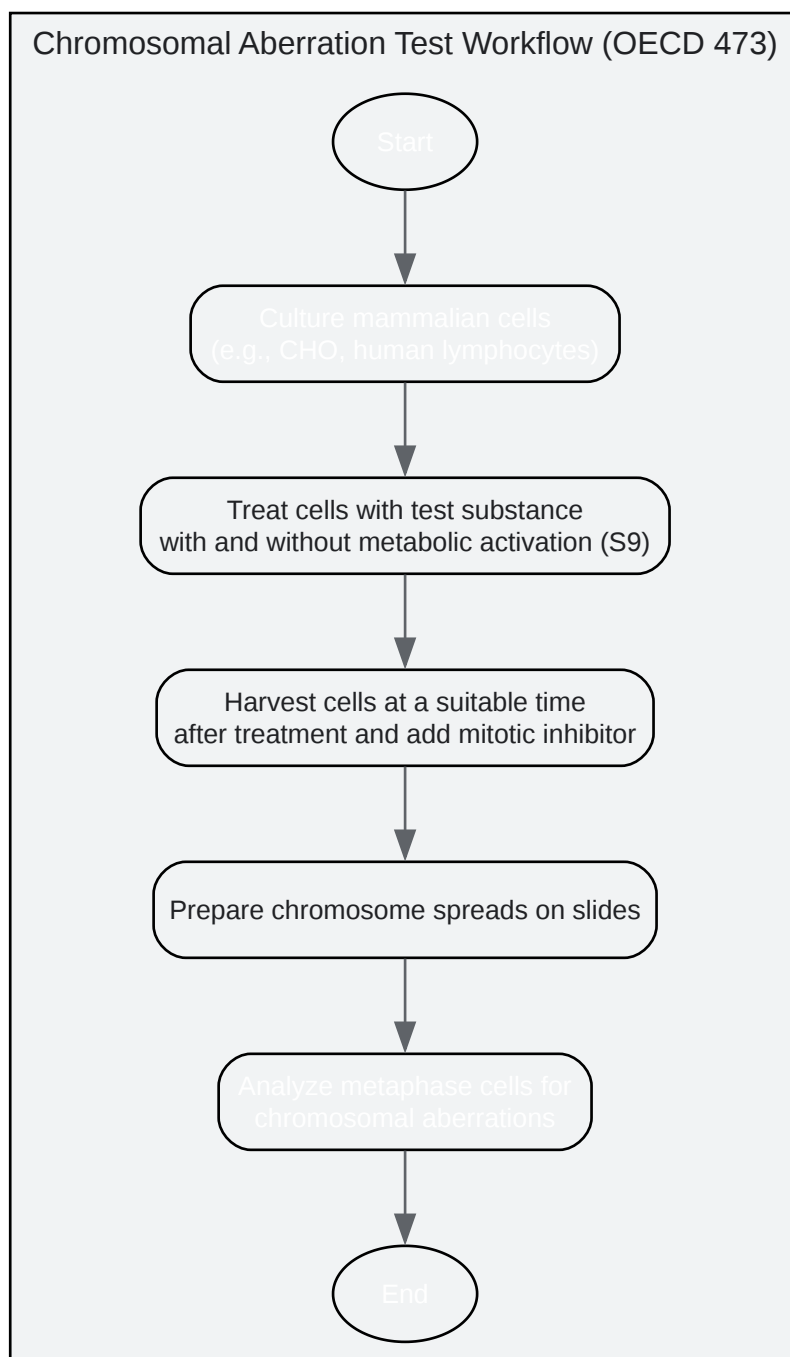












[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Draize test - Wikipedia [en.wikipedia.org]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. catalog.labcorp.com [catalog.labcorp.com]
- 4. researchgate.net [researchgate.net]
- 5. Glutathione-dependent bioactivation of haloalkenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. catalog.labcorp.com [catalog.labcorp.com]
- 7. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 8. oecd.org [oecd.org]
- 9. Renal cysteine conjugate beta-lyase-mediated toxicity studied with primary cultures of human proximal tubular cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Three common pathways of nephrotoxicity induced by halogenated alkenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [understanding the hazards of 4-chloro-1-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662094#understanding-the-hazards-of-4-chloro-1-butene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)